

Application Notes and Protocols: Fabrication of Nickelocene-Filled Single-Walled Carbon nanotubes

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Compound of Interest

Compound Name: Nickelocene

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For Researchers, Scientists, and Drug Development Professionals

These notes provide a comprehensive overview of the fabrication of **nickelocene**-filled single-walled carbon nanotubes (Ni@SWCNTs). This document details the synthesis and characterization of these novel nanomaterials and explores their potential applications in drug development, leveraging their unique electronic and magnetic properties.

Introduction

Single-walled carbon nanotubes (SWCNTs) filled with guest molecules offer a versatile platform for tuning their intrinsic properties for various applications. Encapsulating **nickelocene** ($\text{Ni}(\text{C}_5\text{H}_5)_2$) within SWCNTs creates a hybrid nanomaterial with modified electronic characteristics and the potential for magnetic manipulation due to the presence of nickel. Subsequent thermal treatment can transform the encapsulated **nickelocene** into nickel carbide or metallic nickel, further tailoring the properties of the SWCNTs.^{[1][2]} These modifications open up possibilities for their use in targeted drug delivery, bio-imaging, and as novel therapeutic agents.

Data Presentation

The following tables summarize the key quantitative data associated with the fabrication and characterization of Ni@SWCNTs, compiled from various studies.

Table 1: Synthesis and Fabrication Parameters

Parameter	Value	Reference
SWCNT Pre-treatment		
Annealing Temperature	500 °C	[3]
Annealing Atmosphere	Air	[3]
Annealing Duration	1 hour	[3]
Filling Process		
Precursor	Nickelocene (NiCp ₂) powder (99%)	[3]
SWCNT to Precursor Ratio	Excess of nickelocene powder	[3]
Filling Temperature	50 °C	[4]
Filling Duration	5 days	[5]
Vacuum Pressure	10 ⁻⁶ mbar	[3]
Post-Filling Annealing		
Annealing Temperature Range	250 °C to 1200 °C	[6]
Annealing Duration	2 hours	[3]
Annealing Atmosphere	High vacuum (10 ⁻⁶ mbar)	[7]

Table 2: Characterization and Properties of Ni@SWCNTs

Property	Method	Observation/Value	Reference
Structural Analysis			
Filling Confirmation	Transmission Electron Microscopy (TEM)	Visualization of encapsulated material	[2]
Inner Tube Growth	Raman Spectroscopy (RBM)	Appearance of new peaks corresponding to inner tubes at higher annealing temperatures	[3]
Chemical State of Filler			
Nickelocene Decomposition	X-ray Photoelectron Spectroscopy (XPS)	Shift in Ni 2p core level spectra with annealing	[3]
Formation of Nickel Carbide	X-ray Photoelectron Spectroscopy (XPS)	Observed at annealing temperatures around 360 °C	[8]
Formation of Metallic Nickel	X-ray Photoelectron Spectroscopy (XPS)	Observed at higher annealing temperatures (>400-500 °C)	[2]
Electronic Properties			
n-doping of SWCNTs	X-ray Photoelectron Spectroscopy (XPS)	Shift in C 1s peak at low annealing temperatures (360-600 °C)	[7]
p-doping of SWCNTs	X-ray Photoelectron Spectroscopy (XPS)	Shift in C 1s peak at high annealing temperatures (680-1200 °C)	[7]

Quantitative Analysis

Nickel-to-Carbon Atomic Ratio (as-filled)	X-ray Photoelectron Spectroscopy (XPS)	0.0141	[8]
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Experimental Protocols

This section provides detailed methodologies for the key experiments in the fabrication and characterization of Ni@SWCNTs.

Protocol 1: Fabrication of Ni@SWCNTs

- SWCNT Preparation (Opening the tubes): a. Place a sample of pristine SWCNTs in a quartz tube furnace. b. Heat the SWCNTs in air at 500 °C for 1 hour to open their ends.[3] c. Allow the furnace to cool down to room temperature before removing the SWCNTs.
- Filling of SWCNTs with **Nickelocene**: a. In a glove box under an inert atmosphere (e.g., argon), place the pre-opened SWCNTs and an excess of **nickelocene** powder into a Pyrex glass ampoule.[3] b. Connect the ampoule to a vacuum pump and evacuate to a pressure of 10^{-6} mbar for 20 minutes.[3] c. Seal the ampoule under vacuum. d. Heat the ampoule at 50 °C for 5 days to allow the **nickelocene** to sublime and fill the SWCNTs.[5]
- Post-Filling Annealing (for transformation of encapsulated **nickelocene**): a. Transfer the Ni@SWCNT sample to a high-vacuum furnace. b. Anneal the sample at a desired temperature between 250 °C and 1200 °C for 2 hours under a vacuum of 10^{-6} mbar.[3][6] The choice of temperature will determine the final state of the encapsulated nickel and the electronic properties of the SWCNTs (see Table 2). c. After annealing, allow the sample to cool to room temperature under vacuum.

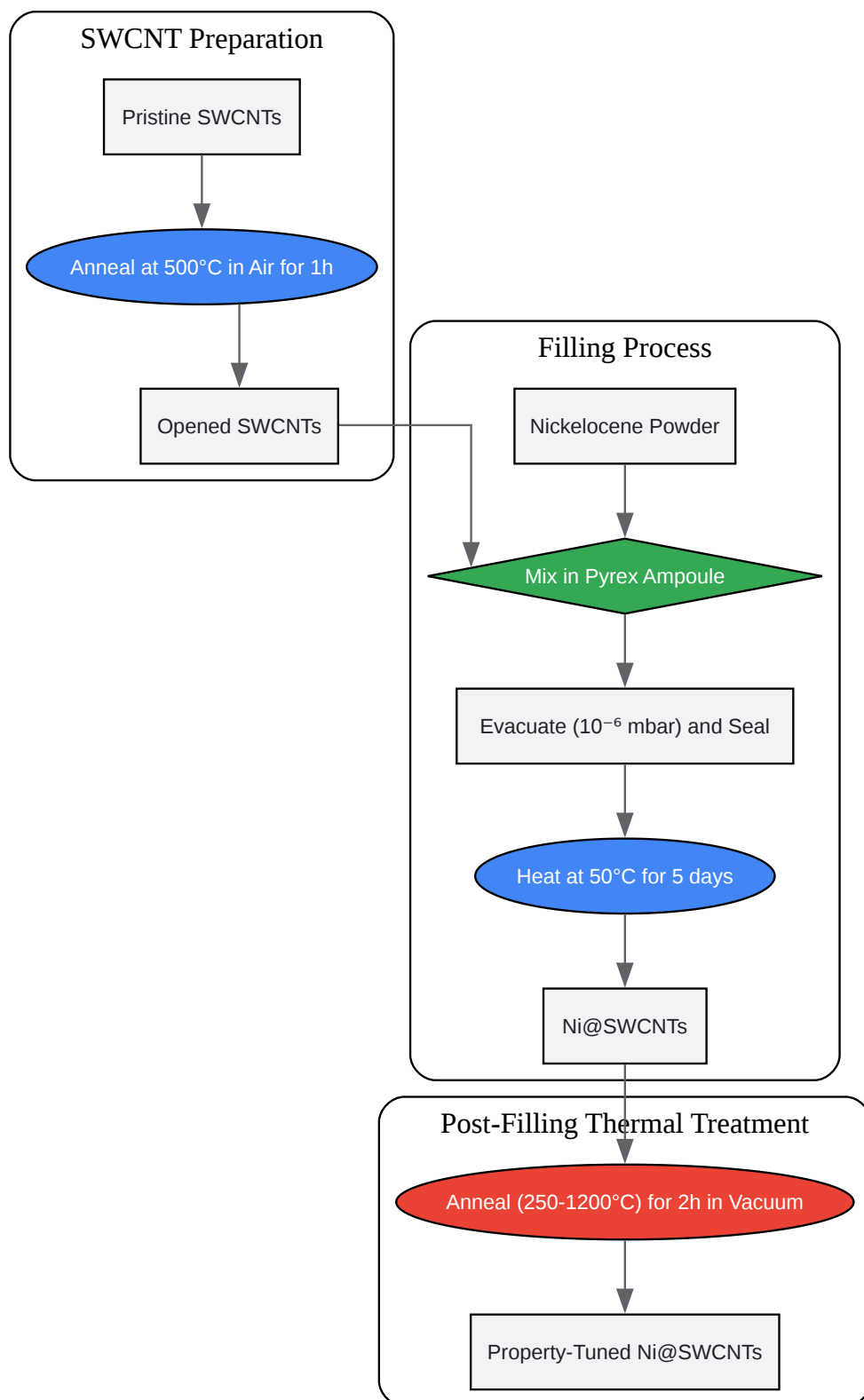
Protocol 2: Characterization of Ni@SWCNTs

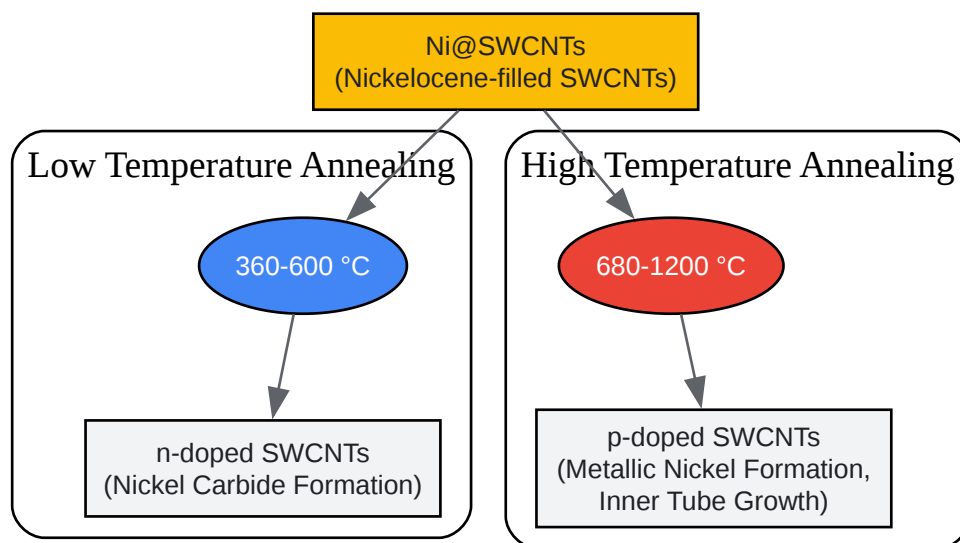
- Transmission Electron Microscopy (TEM): a. Disperse a small amount of the Ni@SWCNT sample in a suitable solvent (e.g., ethanol) by sonication. b. Drop-cast the dispersion onto a TEM grid (e.g., lacey carbon). c. Allow the solvent to evaporate completely. d. Image the sample using a TEM to visualize the filled nanotubes and the morphology of the encapsulated material.

2. Raman Spectroscopy: a. Place a small amount of the Ni@SWCNT sample on a microscope slide. b. Acquire Raman spectra using a laser excitation wavelength appropriate for the SWCNT diameter distribution (e.g., 532 nm, 633 nm, or 785 nm). c. Analyze the Radial Breathing Modes (RBM) to confirm filling and to detect the formation of inner tubes after high-temperature annealing. d. Analyze the G-band and D-band to assess the electronic properties and the structural integrity of the nanotubes.

3. X-ray Photoelectron Spectroscopy (XPS): a. Mount the Ni@SWCNT sample on a sample holder suitable for XPS analysis. b. Place the sample in the ultra-high vacuum chamber of the XPS instrument. c. Acquire high-resolution spectra of the C 1s and Ni 2p core levels. d. Analyze the binding energy shifts in the C 1s peak to determine the doping type (n-type or p-type).^[7] e. Analyze the Ni 2p spectra to identify the chemical state of the encapsulated nickel (**nickelocene**, nickel carbide, or metallic nickel).^[3]

Mandatory Visualizations





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